

chloroprocaine patient satisfaction scores vs other anesthetics

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Chloroprocaine

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Recovery Metrics & Patient Satisfaction with Chloroprocaine

Surgical Context & Comparator	Key Efficacy Findings	Recovery & Discharge Times	Patient Satisfaction & Notes
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| **Knee Arthroscopy (Spinal) [1]** | • **Sensory Block Recovery: Chloroprocaine** (median 2.6h) faster than Lidocaine (3.1h) and Bupivacaine (6.1h). • **Motor Block Recovery: Chloroprocaine** faster than Lidocaine and Bupivacaine. | • **Mobilization/Voiding/Discharge:** Significantly faster with **Chloroprocaine** vs. Bupivacaine. • Similar to Lidocaine. | **No difference in satisfaction** between groups. However, **Chloroprocaine** group required more postoperative rescue pain medication than Bupivacaine [1]. || **Labor Epidural Analgesia [2]** | • **Onset of Analgesia: Chloroprocaine** (1.5%, 7.0 min; 1.2%, 8.0 min) faster than Lidocaine (12.0 min). | • Not the primary focus of the study. | **Higher maternal satisfaction** with 1.5% **Chloroprocaine** compared to Lidocaine and 1.2% **Chloroprocaine** [2]. || **Ambulatory Surgery (Spinal, Observational) [3]** | • **Anesthetic Success Rate:** 93.8% (580 patients). | • **Eligibility for Discharge:** 252.7 ± 82.7 min. • **Effective Discharge:** 313.8 ± 109.9 min. | Data collected via patient questionnaire; study confirmed **chloroprocaine's** effectiveness for short-duration anesthesia [3]. || **Total Hip Arthroplasty (Spinal) [4]** | • Shorter operative time and lower blood loss vs. Bupivacaine. | • **Hospital LOS:**

Chloroprocaine (0.9 days) vs. Bupivacaine (1.2 days). • PACU LOS: **Chloroprocaine** (139.4 min) vs. Bupivacaine (194.9 min). | All patients in the **Chloroprocaine** group were discharged home (vs. 89.2% in Bupivacaine group), indicating high satisfaction with recovery [4]. |

Detailed Experimental Protocols

For researchers, the methodology details from key studies are crucial for evaluating the evidence.

Knee Arthroscopy RCT (Spinal Anesthesia) [1]

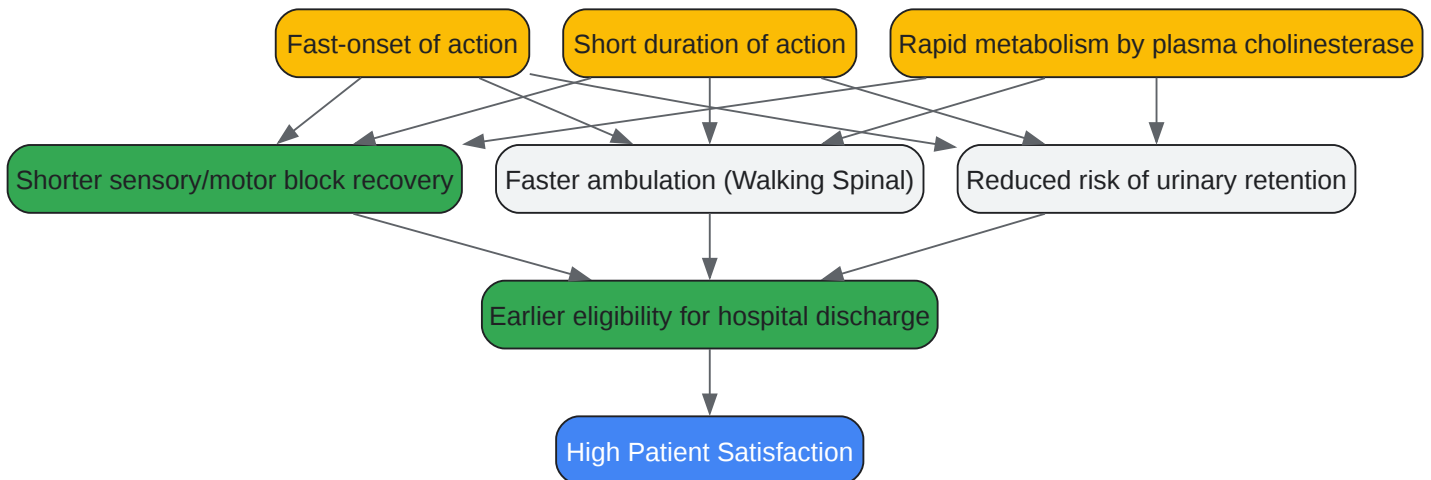
- **Design:** Prospective, double-blind, randomized controlled trial.
- **Participants:** 99 patients undergoing outpatient knee arthroscopy.
- **Intervention Groups:** Patients randomly allocated to receive:
 - 40 mg of 2-**Chloroprocaine**
 - 40 mg of Lidocaine
 - 7.5 mg of Bupivacaine
- **Primary Endpoint:** Time until complete recovery of sensory block.
- **Assessment Methods:** Sensory and motor block recovery were monitored and recorded at defined intervals. Failure rates, vital signs, postoperative pain, time to first mobilization, voiding, and hospital discharge were also measured.

Labor Analgesia RCT (Epidural Anesthesia) [2]

- **Design:** Prospective, double-blind, randomized controlled trial.
- **Participants:** 96 nulliparous parturients requesting labor analgesia.
- **Intervention Groups:**
 - **LD Group:** 6 mL of 1% Lidocaine.
 - **CP1.5 Group:** 6 mL of 1.5% **Chloroprocaine**.
 - **CP1.2 Group:** 7.5 mL of 1.2% **Chloroprocaine** (equipotent dose to CP1.5).
- **Primary Outcome:** Analgesia onset time (from initial bolus to Visual Analog Scale (VAS) score ≤ 3).
- **Assessment Methods:** VAS scores for pain, duration of uterine contractions, maternal satisfaction, and neonatal outcomes were recorded.

Key Evidence and Decision Pathway

The evidence supports that **chloroprocaine**'s high patient satisfaction is strongly linked to its fast recovery profile. The following diagram summarizes the logical relationship between its properties, clinical outcomes, and overall satisfaction.



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Conclusion for Researchers and Professionals

For your comparison guides, the data indicates that **chloroprocaine is a superior anesthetic alternative when the primary goal is facilitating rapid patient recovery and turnover**, especially in ambulatory surgery centers. Its key advantage lies in its pharmacokinetics, which directly translate to shorter discharge times without compromising anesthetic success.

- **Choose chloroprocaine** for procedures where a short-acting, fast-onset agent is desirable to promote fast-track recovery and same-day discharge [3] [5].
- **Consider alternatives** like bupivacaine if the surgical procedure is longer or if the priority is prolonged postoperative analgesia that might reduce the need for immediate rescue medication [1].

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To cite this document: Smolecule. [chloroprocaine patient satisfaction scores vs other anesthetics]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b579674#chloroprocaine-patient-satisfaction-scores-vs-other-anesthetics>]

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